

Best practices for long-term storage of NNC 05-2090

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Compound of Interest

Compound Name: NNC 05-2090

Cat. No.: B15579115

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Technical Support Center: NNC 05-2090

Welcome to the technical support center for **NNC 05-2090**. This resource is designed for researchers, scientists, and drug development professionals to ensure the long-term stability and effective use of this compound in experimental settings. Here you will find troubleshooting guides, frequently asked questions, and detailed protocols to support your research.

Best Practices for Long-Term Storage

Proper storage of **NNC 05-2090** is crucial for maintaining its chemical integrity and biological activity over time. The following table summarizes the recommended storage conditions for **NNC 05-2090** in both solid and solution forms.

Form	Storage Temperature	Conditions	Reported Stability	Source
Solid	Room Temperature (Ambient)	Desiccate (store under dry conditions)	Up to 12 months	Abcam
Solid	Room Temperature	Desiccate	Not specified	APExBIO[1], R&D Systems
Solid	0°C (short-term), -20°C (long-term)	Desiccate	≥ 2 years	AOBIOUS[2], Generic Datasheet[3]
Solid	Not specified	Not specified	≥ 4 years	Cayman Chemical[4]
In Solution (e.g., DMSO)	Not Recommended	Prepare fresh solutions for immediate use.	Not recommended for long-term storage.	APExBIO[1]

Key Recommendations:

- Solid Form: For long-term storage, **NNC 05-2090** hydrochloride should be stored as a solid in a tightly sealed container under desiccating conditions.[5] While some suppliers suggest ambient temperature is sufficient, storage at -20°C is recommended for maximum stability over several years.
- Solutions: It is strongly advised to prepare solutions of **NNC 05-2090** on the day of use.[1] If a stock solution must be prepared in advance, it should be aliquoted into single-use volumes and stored at -20°C or -80°C for the shortest possible time. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide

This guide addresses common issues that may arise during the handling and use of **NNC 05-2090**.

Issue	Possible Cause	Recommended Solution
Compound appears clumpy or has changed color.	Moisture absorption.	Discard the compound as its purity may be compromised. In the future, ensure storage under strict desiccating conditions.
Inconsistent experimental results.	1. Compound degradation due to improper storage. 2. Repeated freeze-thaw cycles of stock solutions. 3. Inaccurate concentration of the working solution.	1. Use a fresh vial of NNC 05-2090. 2. Prepare single-use aliquots of your stock solution. 3. Recalibrate your equipment and ensure the compound is fully dissolved before making serial dilutions.
Difficulty dissolving the compound.	Incorrect solvent or insufficient mixing.	NNC 05-2090 is soluble in DMSO up to 100 mM and in ethanol up to 13 mM. Ensure you are using an appropriate solvent and vortex or sonicate as needed to fully dissolve the solid.
Unexpected off-target effects in experiments.	NNC 05-2090 has known affinity for $\alpha 1$ - and D2-receptors.	Be aware of the compound's full pharmacological profile when designing experiments and interpreting data. ^{[6][7]} Consider using appropriate antagonists for these off-target receptors as negative controls.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **NNC 05-2090** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent, with a solubility of up to 100 mM. Ethanol is also a viable option, with a solubility of up to 13 mM.

Q2: Can I store **NNC 05-2090** solutions for long-term use?

A2: Long-term storage of **NNC 05-2090** in solution is not recommended due to the potential for hydrolysis and degradation.^[1] It is best practice to prepare fresh solutions for each experiment.

Q3: How should I handle **NNC 05-2090** safely in the lab?

A3: **NNC 05-2090** should be handled in a well-ventilated area, and personal protective equipment (gloves, lab coat, safety glasses) should be worn. A safety data sheet suggests that a self-contained breathing apparatus may be necessary, indicating that inhalation should be avoided.^[5]

Q4: What is the primary mechanism of action for **NNC 05-2090**?

A4: **NNC 05-2090** is a GABA uptake inhibitor with moderate selectivity for the betaine/GABA transporter 1 (BGT-1).^{[6][8][9]} It also inhibits GABA transporter 1 (GAT-1), GAT-2, and GAT-3 at higher concentrations.^{[6][7]}

Q5: At what temperature should **NNC 05-2090** be shipped?

A5: The compound is typically shipped at ambient temperature.

Experimental Protocols

General Protocol for a [³H]GABA Uptake Assay

This protocol provides a general framework for assessing the inhibitory activity of **NNC 05-2090** on GABA transporters in rat brain synaptosomes, based on methodologies described in the literature.^{[6][7]}

1. Preparation of Synaptosomes:

- Homogenize rat cortex tissue in ice-cold 0.32 M sucrose solution.
- Centrifuge the homogenate at low speed (e.g., 1,000 x g for 10 minutes at 4°C) to remove nuclei and cellular debris.
- Centrifuge the resulting supernatant at a higher speed (e.g., 20,000 x g for 20 minutes at 4°C) to pellet the crude synaptosomal fraction.
- Resuspend the pellet in a suitable assay buffer (e.g., Krebs-HEPES buffer).

2. GABA Uptake Assay:

- Pre-incubate synaptosomal aliquots with varying concentrations of **NNC 05-2090** (or vehicle control) for a specified time (e.g., 10-15 minutes) at 37°C.
- Initiate the uptake reaction by adding a mixture of [³H]GABA and unlabeled GABA to the pre-incubated synaptosomes.
- Allow the uptake to proceed for a short period (e.g., 5-10 minutes) at 37°C.
- Terminate the reaction by rapid filtration through glass fiber filters, followed by washing with ice-cold assay buffer to remove unincorporated [³H]GABA.
- Measure the radioactivity retained on the filters using a scintillation counter.

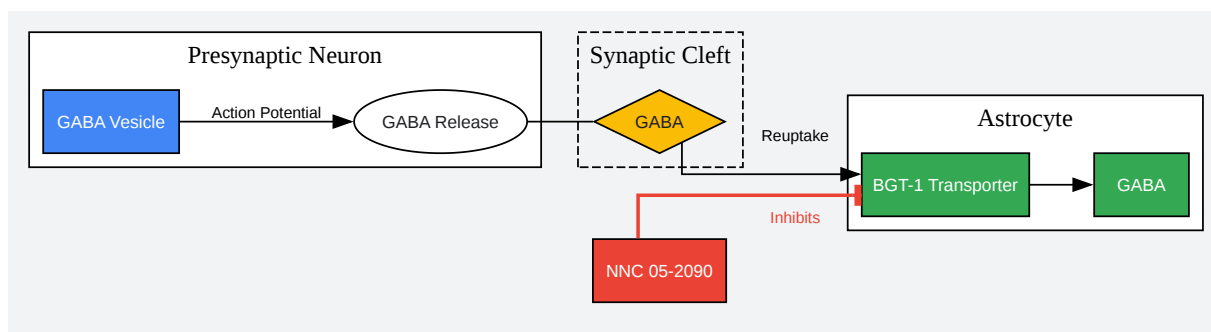
3. Data Analysis:

- Calculate the percentage inhibition of [³H]GABA uptake at each concentration of **NNC 05-2090** relative to the vehicle control.
- Determine the IC₅₀ value by fitting the concentration-response data to a sigmoidal dose-response curve.

Visualizations

NNC 05-2090 Mechanism of Action

The following diagram illustrates the primary mechanism of action of **NNC 05-2090** as an inhibitor of the BGT-1 GABA transporter.

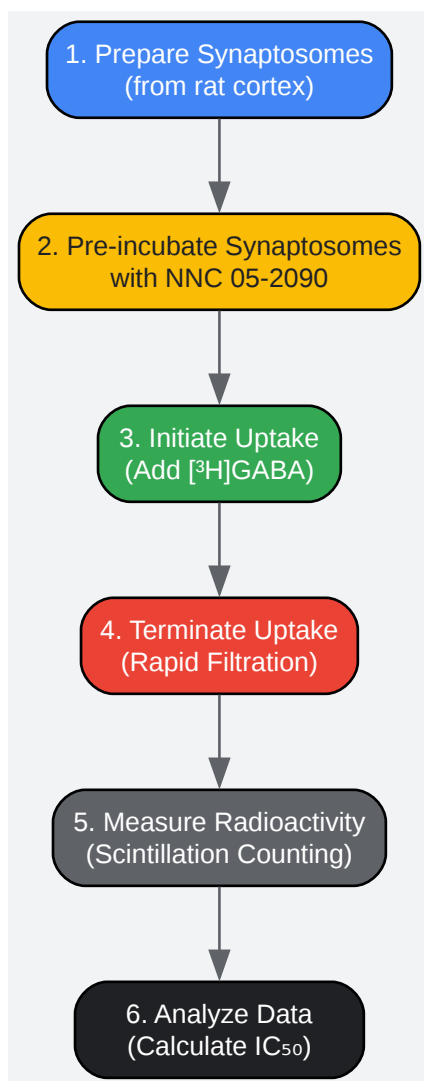


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Caption: Inhibition of GABA reuptake by **NNC 05-2090** at the BGT-1 transporter.

Experimental Workflow: GABA Uptake Assay

This diagram outlines the key steps in a typical GABA uptake assay to determine the potency of an inhibitor like **NNC 05-2090**.



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Caption: Workflow for a [³H]GABA uptake inhibition assay.

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